

Personal protective equipment for handling VO-Ohpic trihydrate

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606481

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Essential Safety and Handling Guide for VO-Ohpic Trihydrate

This document provides immediate and essential safety, handling, and disposal protocols for **VO-Ohpic trihydrate**, a potent inhibitor of the phosphatase and tensin homolog (PTEN).[\[1\]](#)[\[2\]](#) [\[3\]](#) The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and maintain compound integrity.

Hazard Identification and Safety Precautions

VO-Ohpic trihydrate is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[4\]](#) Adherence to the following safety measures is mandatory.

GHS Hazard Classification:[\[4\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

GHS Label Elements:[\[4\]](#)

Pictogram	Signal Word
	Warning

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is required when handling **VO-Ohipic trihydrate** to minimize exposure and ensure personal safety.[\[4\]](#)

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield. [4]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. [4]
Respiratory Protection	Use only in a well-ventilated area or with appropriate exhaust ventilation. Avoid breathing dust, fumes, gas, mist, vapors, or spray. [4]

Operational and Handling Plan

Receiving and Storage:

- Upon receipt, store the compound at -20°C for long-term stability (stable for \geq 4 years).[1]
- For short-term storage (up to 1 month), it can be kept at -20°C.[5]
- The compound is shipped at room temperature for durations less than two weeks.[4]

Preparation of Stock Solutions:

- **VO-Ohpic trihydrate** is a crystalline solid.[1]
- For in vitro assays:
 - Prepare a stock solution in DMSO. The solubility in DMSO is >10 mM.[6] For example, a 100 μ M stock solution can be prepared and further diluted with 1% DMSO in the assay buffer.[7]
 - If a higher concentration is needed, warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath.[6]
- For in vivo studies:
 - A common vehicle is a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[8]
 - Another option is 10% DMSO in 90% (20% SBE- β -CD in Saline).[5]
 - Ensure the final DMSO concentration is suitable for the animal model. For mice, it is generally recommended to keep the DMSO concentration below 10%. [2]

Handling Procedures:

- Always handle **VO-Ohpic trihydrate** in a well-ventilated area or a chemical fume hood.[4]
- Avoid generating dust.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]

Emergency Procedures

Exposure Route	First Aid Measures
If Inhaled	Move the person to fresh air and keep them in a position comfortable for breathing. Call a physician if you feel unwell. [4]
In Case of Skin Contact	Take off contaminated clothing immediately. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [4]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [4]
If Swallowed	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [4]

Disposal Plan

Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[4\]](#) Do not dispose of down the drain or with household waste.

Experimental Protocol: In Vitro PTEN Inhibition Assay

This protocol provides a general methodology for assessing the inhibitory effect of **VO-Ohpic trihydrate** on PTEN activity.

Materials:

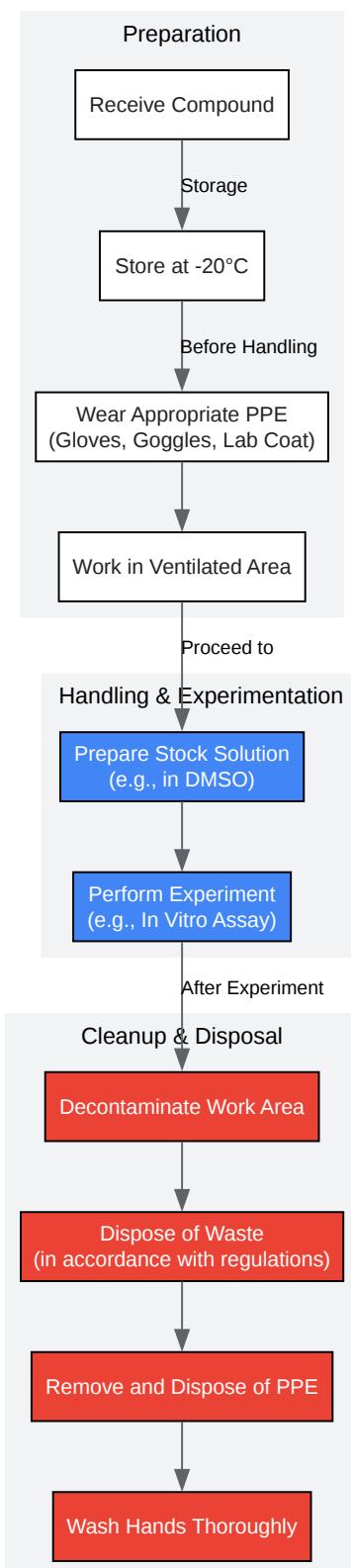
- Recombinant PTEN enzyme
- **VO-Ohpic trihydrate**
- Assay buffer

- Substrate (e.g., OMFP or PIP3)
- 96-well plates
- Plate reader

Procedure:

- Prepare a stock solution of **VO-Ohpic trihydrate** in DMSO (e.g., 100 μ M).[7]
- Serially dilute the **VO-Ohpic trihydrate** stock solution to the desired concentrations using an assay buffer containing 1% DMSO.[7]
- Pre-incubate the PTEN enzyme with the various concentrations of **VO-Ohpic trihydrate** in the 96-well plate for 10 minutes at room temperature.[7]
- Initiate the enzymatic reaction by adding the substrate to each well.
- Monitor the reaction progress by measuring the appropriate signal (e.g., fluorescence for OMFP) at regular intervals using a plate reader.
- Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration. The IC50 for **VO-Ohpic trihydrate** has been reported to be approximately 35 nM.[1]

Workflow for Handling **VO-Ohpic Trihydrate**



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Caption: Workflow for the safe handling of **VO-Ohpic trihydrate**.

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